

The Thermal Decomposition of Propylene Glycol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propylene Glycol*

CAS No.: 63625-56-9

Cat. No.: B7767615

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Propylene glycol (PG), a ubiquitous excipient in pharmaceutical formulations and a primary component in e-cigarette liquids, is generally considered safe for ingestion. However, its chemical stability under thermal stress is a growing area of concern, particularly in applications involving heat, such as nebulizers, injections, and electronic nicotine delivery systems. The thermal degradation of **propylene glycol** can lead to the formation of volatile carbonyl compounds, including known carcinogens and respiratory irritants. This technical guide provides an in-depth analysis of the thermal decomposition of **propylene glycol** under various experimental conditions, summarizing key quantitative data, detailing experimental methodologies, and visualizing the complex reaction pathways.

Core Findings on Thermal Decomposition

The thermal decomposition of **propylene glycol** is a complex process that is highly dependent on temperature and the surrounding atmosphere.^[1] In an inert atmosphere, the decomposition of **propylene glycol** has been observed to begin at approximately 160°C (433 K).^[1] The

primary mechanism of decomposition is dehydration, which is then followed by a series of isomerizations and further cracking reactions.[1][2]

Key Decomposition Products

The main products formed during the pyrolysis of **propylene glycol** are aldehydes and ketones. These include:

- Formaldehyde (FA)
- Acetaldehyde (AA)
- Propanal (PA)
- Acetone (Ace)
- Glyoxal (GA)
- Methylglyoxal (MGA)[1][3]

Propanal and acetone are the major products, especially at lower temperatures, while formaldehyde and acetaldehyde are formed in smaller amounts, with their concentrations increasing at higher temperatures.[1]

Quantitative Analysis of Decomposition Products

The following table summarizes the quantitative data on the formation of various carbonyls during the thermal decomposition of **propylene glycol** in an inert (N₂) atmosphere at different temperatures.

Temperature (°C)	Propanal (PA)	Acetone (Ace)	Acetaldehyde (AA)	Formaldehyde (FA)	Methylglyoxal (MGA)	Glyoxal (GA)
360	Major Product	Minor Product	Detected	Detected	Trace Amounts	Trace Amounts
460	Major Product	Minor Product	Detected	Detected	Trace Amounts	Trace Amounts
565	Dramatically Increased	Increased	Detected	Detected	Trace Amounts	Trace Amounts
672	Dramatically Increased	Increased	Detected	Detected	Trace Amounts	Trace Amounts

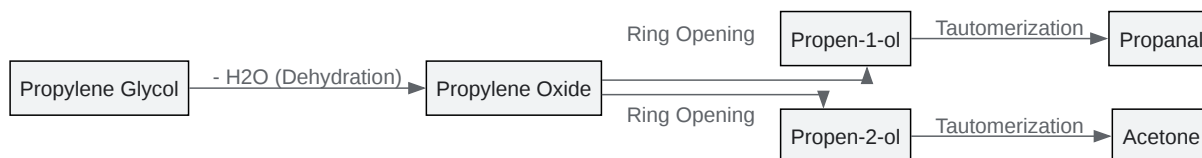
Data synthesized from qualitative descriptions in the literature.^[1] Specific concentrations are highly dependent on experimental setup and conditions.

Reaction Mechanisms and Pathways

The thermal decomposition of **propylene glycol** proceeds through a series of key steps, which have been elucidated through both experimental data and computational modeling.^{[1][2]}

Primary Decomposition Pathway

The dominant initial step in the pyrolysis of **propylene glycol** is a dehydration reaction, where a water molecule is eliminated to form the intermediate, propylene oxide (PO).^{[1][3]} This intermediate is unstable and undergoes ring-opening to form two enol isomers: propen-1-ol and propen-2-ol.^[1] These enols then tautomerize to produce the more stable carbonyl compounds, propanal and acetone, which are the major products observed.^[1]

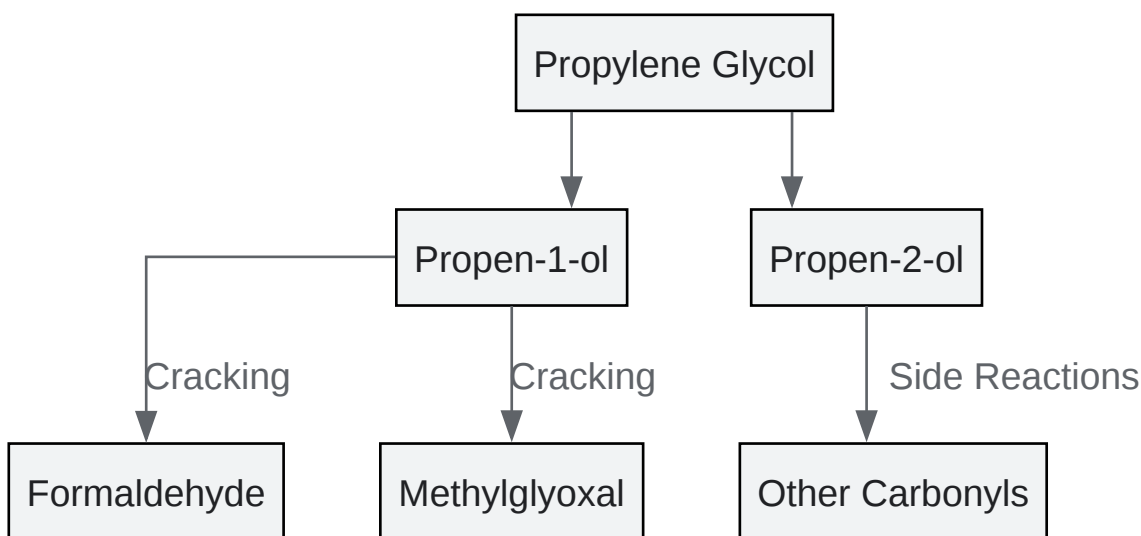


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Primary thermal decomposition pathway of **propylene glycol**.

Secondary Decomposition Pathways

At higher temperatures, **propylene glycol** and the intermediate enols can undergo further cracking reactions, leading to the formation of smaller carbonyl compounds like formaldehyde and methylglyoxal.[1] These secondary pathways contribute to the increased diversity of decomposition products observed at elevated temperatures.



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